

Application Notes and Protocols for Sebuthylazine in Combination with Other Herbicides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sebuthylazine

Cat. No.: B166565

[Get Quote](#)

Disclaimer: **Sebuthylazine** is a largely obsolete chlorotriazine herbicide, and its use is discontinued in many regions. Consequently, recent research and detailed application protocols for its combination with other herbicides are scarce. This document will utilize its closely related and more recently studied analogue, terbuthylazine, as a representative model for a photosystem II (PSII) inhibiting triazine herbicide. The principles and protocols described herein for terbuthylazine combinations are intended to provide a framework for researchers and scientists interested in the application of PSII-inhibiting herbicides in tank mixtures. Always consult current local regulations and product labels before any application.

Introduction to Herbicide Combinations with PSII Inhibitors

The practice of combining herbicides with different modes of action (MoA) is a cornerstone of modern weed management. For a triazine herbicide like **Sebuthylazine** or Terbuthylazine, which belongs to the WSSA (Weed Science Society of America) Group 5 and HRAC (Herbicide Resistance Action Committee) Group C1, the primary goals of combination are:

- **Broadening the Weed Control Spectrum:** PSII inhibitors are effective against many broadleaf weeds but can be weaker on certain grass species. Combining them with a grass-effective herbicide provides more comprehensive weed control.

- **Managing and Delaying Herbicide Resistance:** Relying on a single mode of action increases the selection pressure for resistant weed biotypes. Tank mixing herbicides with different MoAs is a key strategy to mitigate this risk.
- **Achieving Synergy:** In some cases, the combined effect of two herbicides is greater than the additive effect of each applied individually, a phenomenon known as synergism.^[1]

Sebuthylazine and terbuthylazine are selective, systemic herbicides absorbed primarily through the roots and translocated via the xylem.^[2] They inhibit photosynthesis by blocking electron transport at photosystem II.^{[2][3]}

Data Presentation: Efficacy of Terbuthylazine Combinations in Maize

Research has demonstrated the effectiveness of terbuthylazine in combination with other herbicides, such as S-metolachlor and mesotrione, for weed control in maize.^{[2][4][5]} These combinations leverage multiple modes of action to provide broad-spectrum, residual control.

- **Terbuthylazine:** Photosystem II inhibitor (WSSA Group 5)
- **S-metolachlor:** Long-chain fatty acid synthesis inhibitor (WSSA Group 15)
- **Mesotrione:** 4-HPPD inhibitor (WSSA Group 27)

The following tables summarize efficacy data from field trials.

Table 1: Pre-Emergence Application of Terbuthylazine + S-metolachlor for Weed Control in Maize

Weed Species	Terbuthylazine + S-metolachlor Efficacy (%)	Reference
Echinochloa crus-galli (Barnyardgrass)	83	[2]
Amaranthus retroflexus (Redroot Pigweed)	91	[2]
Chenopodium album (Common Lambsquarters)	88-91	[2]
Broadleaf Weeds (General)	>93	[5]
Grass Weeds (General)	>93	[5]

Table 2: Post-Emergence Application of Terbuthylazine Combinations for Weed Control in Maize

Herbicide Combination	Target Weeds	Efficacy (%)	Reference
Terbuthylazine (125 g/L) + Mesotrione (50 g/L)	Mixed Weed Flora	88.6 - 94.7	[4]
Terbuthylazine (326 g/L) + Mesotrione (50 g/L)	Mixed Weed Flora	81.9 - 92.8	[4]
Terbuthylazine (1200 g/ha) + Glyphosate	Commelina benghalensis	85.0 - 91.3	[6]
Terbuthylazine (1200 g/ha) + Glyphosate	Grass Weeds	up to 87.5	[6] [7]
Atrazine + Mesotrione + Glyphosate	Grass Weeds	70.0	[6] [7]

Experimental Protocols

The following are generalized protocols for conducting field trials to evaluate herbicide combinations. These should be adapted based on specific research objectives, local conditions, and regulatory guidelines.

Protocol 1: Field Efficacy and Phytotoxicity of a Pre-Emergence Herbicide Tank Mix

- Objective: To evaluate the weed control efficacy and crop safety of a pre-emergence tank mix of Terbutylazine and S-metolachlor in maize.
- Materials and Equipment:
 - Certified maize seed
 - Commercial formulations of Terbutylazine and S-metolachlor
 - Research plot sprayer calibrated for the desired output
 - Plot marking equipment (stakes, measuring tapes)
 - Personal Protective Equipment (PPE)
 - Data collection tools (quadrats, scales, notebooks)
- Experimental Design:
 - Randomized Complete Block Design (RCBD) with 4 replicates.[\[8\]](#)
 - Treatments should include:
 - Untreated Control
 - Terbutylazine alone
 - S-metolachlor alone
 - Terbutylazine + S-metolachlor tank mix
 - Plot size: e.g., 3 meters wide by 10 meters long.

- Procedure:
 - Site Preparation: Select a field with uniform soil type and a known, representative weed population. Perform primary and secondary tillage as required for maize planting.
 - Planting: Plant maize at the recommended seeding rate and depth.
 - Herbicide Application: Apply herbicides within 48 hours of planting, before crop or weed emergence.^[9] Use a calibrated research plot sprayer with appropriate nozzles and pressure to ensure uniform coverage. Record environmental conditions (temperature, humidity, wind speed) at the time of application.
 - Activation: Most pre-emergence herbicides require rainfall or irrigation (approx. 1-2 cm) for activation and movement into the soil where weed seeds germinate.^[10]
 - Data Collection:
 - Weed Control Efficacy: At 28 and 56 days after treatment (DAT), count weed density by species within two 0.25 m² quadrats randomly placed in each plot. Collect above-ground weed biomass from these quadrats, dry to constant weight, and record.
 - Crop Phytotoxicity: Visually assess crop injury at 7, 14, and 28 DAT using the European Weed Research Council (EWRC) rating scale (1=no effect, 9=complete kill).^[11]^[12] Note any symptoms such as stunting, chlorosis, or necrosis.
 - Yield: At crop maturity, harvest the central rows of each plot, adjust for moisture content, and calculate the yield (e.g., in tonnes/hectare).
- Data Analysis:
 - Analyze weed density, biomass, and crop yield data using Analysis of Variance (ANOVA).
 - If the ANOVA indicates significant treatment effects, perform a mean separation test (e.g., Tukey's HSD) to compare treatment means.
 - Calculate the expected efficacy for the tank mix using Colby's method and compare it to the observed efficacy to determine if the interaction is synergistic, antagonistic, or additive.

[13][14]

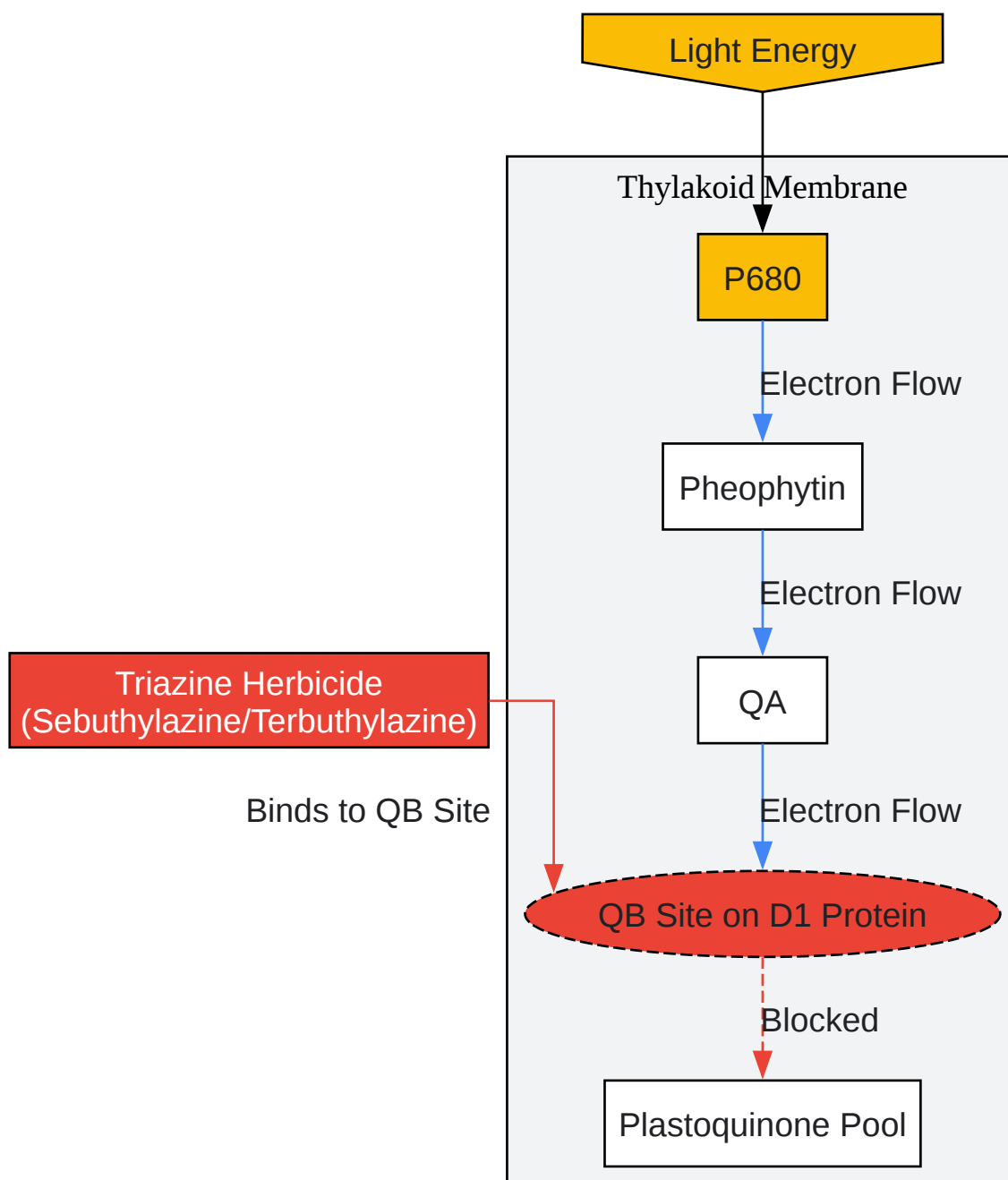
- Colby's Formula: Expected % Control (E) = $X + Y - (XY/100)$, where X and Y are the percent control from herbicides A and B applied alone, respectively.[15]

Protocol 2: Post-Emergence Evaluation of Terbuthylazine + Mesotrione

- Objective: To assess the efficacy of a post-emergence tank mix of Terbuthylazine and Mesotrione on emerged weeds in maize.
- Procedure: This protocol follows the same principles as Protocol 1, with the following key modifications:
 - Application Timing: Apply herbicides when the maize crop is at the V2-V4 growth stage and target weeds are young and actively growing (e.g., 5-10 cm in height).[5]
 - Adjuvants: Include a recommended adjuvant (e.g., non-ionic surfactant or crop oil concentrate) as specified on the herbicide labels to improve foliar uptake.
 - Data Collection: Conduct initial weed counts and staging immediately before application to establish the baseline. Subsequent efficacy and phytotoxicity assessments follow the same schedule as the pre-emergence trial.

Visualizations

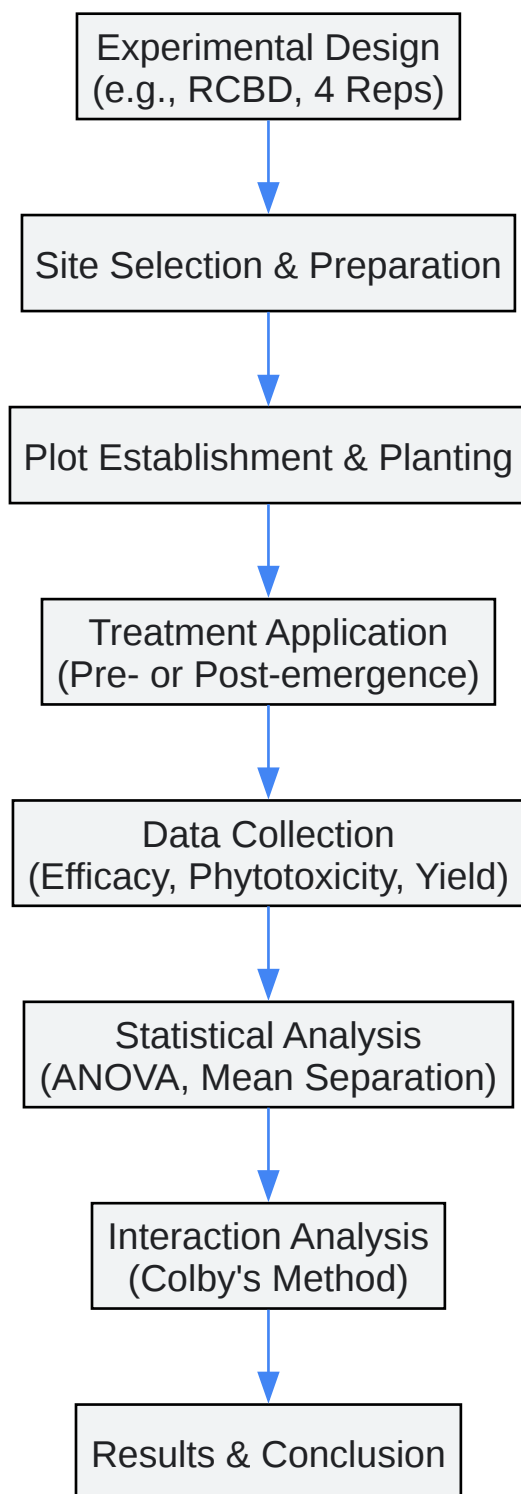
The following diagrams illustrate key concepts related to the application of triazine herbicides.



Mechanism of Photosystem II Inhibiting Herbicides

[Click to download full resolution via product page](#)

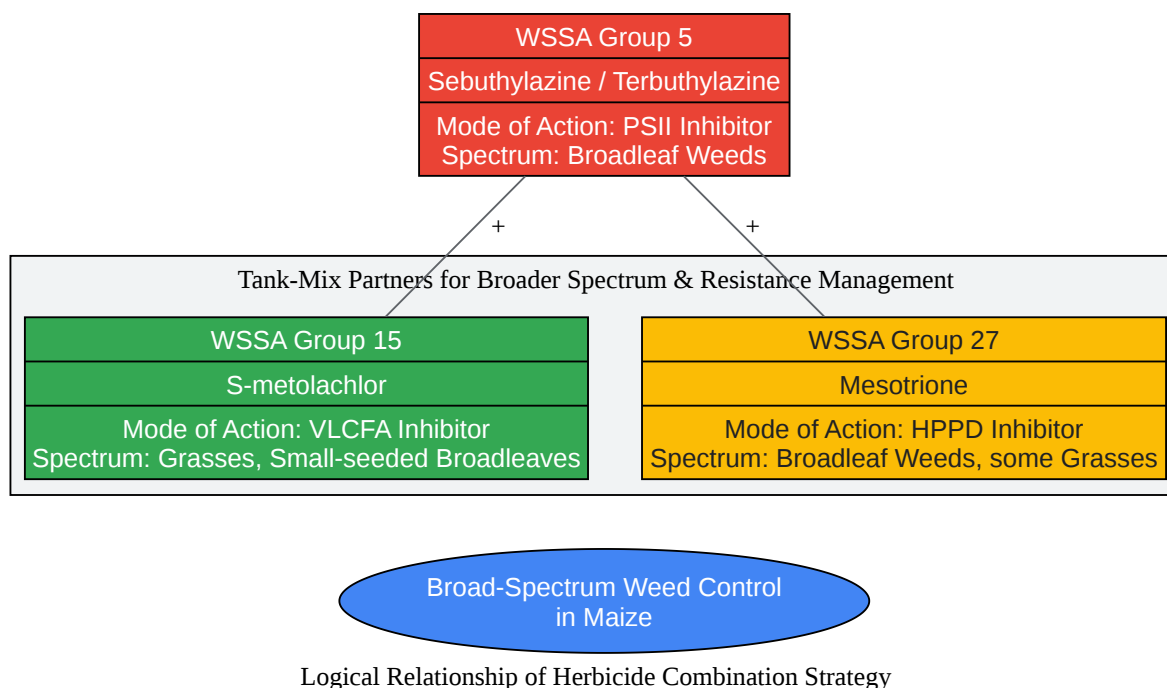
Caption: Mode of action for PSII-inhibiting triazine herbicides.



Workflow for a Herbicide Combination Field Trial

[Click to download full resolution via product page](#)

Caption: General experimental workflow for herbicide combination trials.



[Click to download full resolution via product page](#)

Caption: Herbicide combination strategy for broad-spectrum control.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Calculating Synergistic and Antagonistic Responses of Herbicide Combinations | Semantic Scholar [semanticscholar.org]
- 2. researchgate.net [researchgate.net]

- 3. Photosystem II Inhibitors | Herbicide Symptoms [ucanr.edu]
- 4. researchgate.net [researchgate.net]
- 5. nzpps.org [nzpps.org]
- 6. scielo.br [scielo.br]
- 7. scielo.br [scielo.br]
- 8. Experimental design matters for statistical analysis: how to handle blocking - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Preemergence Herbicide Application Timings: Pros and Cons | Integrated Crop Management [crops.extension.iastate.edu]
- 10. Preemergence Herbicide Application Considerations for 2024 [extension.sdstate.edu]
- 11. Assessing Phytotoxic Effects of Herbicides and Their Impact on Potato Cultivars in Agricultural and Environmental Contexts[v1] | Preprints.org [preprints.org]
- 12. pp1.eppo.int [pp1.eppo.int]
- 13. ncwss.org [ncwss.org]
- 14. scispace.com [scispace.com]
- 15. swfrec.ifas.ufl.edu [swfrec.ifas.ufl.edu]
- To cite this document: BenchChem. [Application Notes and Protocols for Sebuthylazine in Combination with Other Herbicides]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166565#sebuthylazine-application-in-combination-with-other-herbicides]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com